

An In-depth Technical Guide to Isophthaloyl Dichloride (CAS 99-63-8)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isophthaloyl dichloride*

Cat. No.: *B1221377*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Isophthaloyl dichloride (IPC), identified by CAS number 99-63-8, is a highly reactive aromatic acyl chloride derived from isophthalic acid.[1][2] It serves as a fundamental building block in the synthesis of a wide range of high-performance materials and complex organic molecules.[3][4] Presented as a white to pale yellow crystalline solid, IPC is characterized by a pungent odor and vigorous reactivity, particularly with nucleophiles like water, alcohols, and amines.[5][6] This reactivity is harnessed in industrial and laboratory settings for polycondensation reactions, leading to the formation of robust polymers such as aramids (aromatic polyamides), polyesters, and polyarylates.[3][7]

For professionals in research and drug development, **isophthaloyl dichloride** is not only a precursor to advanced materials with potential biomedical applications but also a key intermediate in the synthesis of specialty chemicals and pharmacologically active scaffolds.[4][5] Its rigid benzenoid structure and bifunctional nature allow for the precise construction of well-defined molecular architectures. This guide provides a comprehensive technical overview of its properties, synthesis, experimental protocols, and applications relevant to the scientific community.

Physical and Chemical Properties

The fundamental properties of **isophthaloyl dichloride** are summarized in the table below. Due to its specific melting range, the compound may exist as a solid, liquid, or a supercooled melt at ambient temperatures.[8][9]

Property	Value
CAS Number	99-63-8[2]
IUPAC Name	benzene-1,3-dicarbonyl chloride[2]
Molecular Formula	C ₈ H ₄ Cl ₂ O ₂ [2]
Molecular Weight	203.02 g/mol [2]
Appearance	White to pale yellow crystalline solid/mass[5][10]
Melting Point	42-45 °C[8]
Boiling Point	276 °C (lit.)[11]
Density	1.39 g/cm ³ at 17 °C[8][9]
Vapor Pressure	0.04 hPa at 25 °C[8]
Flash Point	180 °C (356 °F) - closed cup[8][11]
Solubility	Soluble in ether, chloroform, benzene, and other organic solvents.[6][10][12] Reacts vigorously with water and alcohols.[5][6][13]
Refractive Index	1.570 at 47 °C[5]

Spectroscopic Data

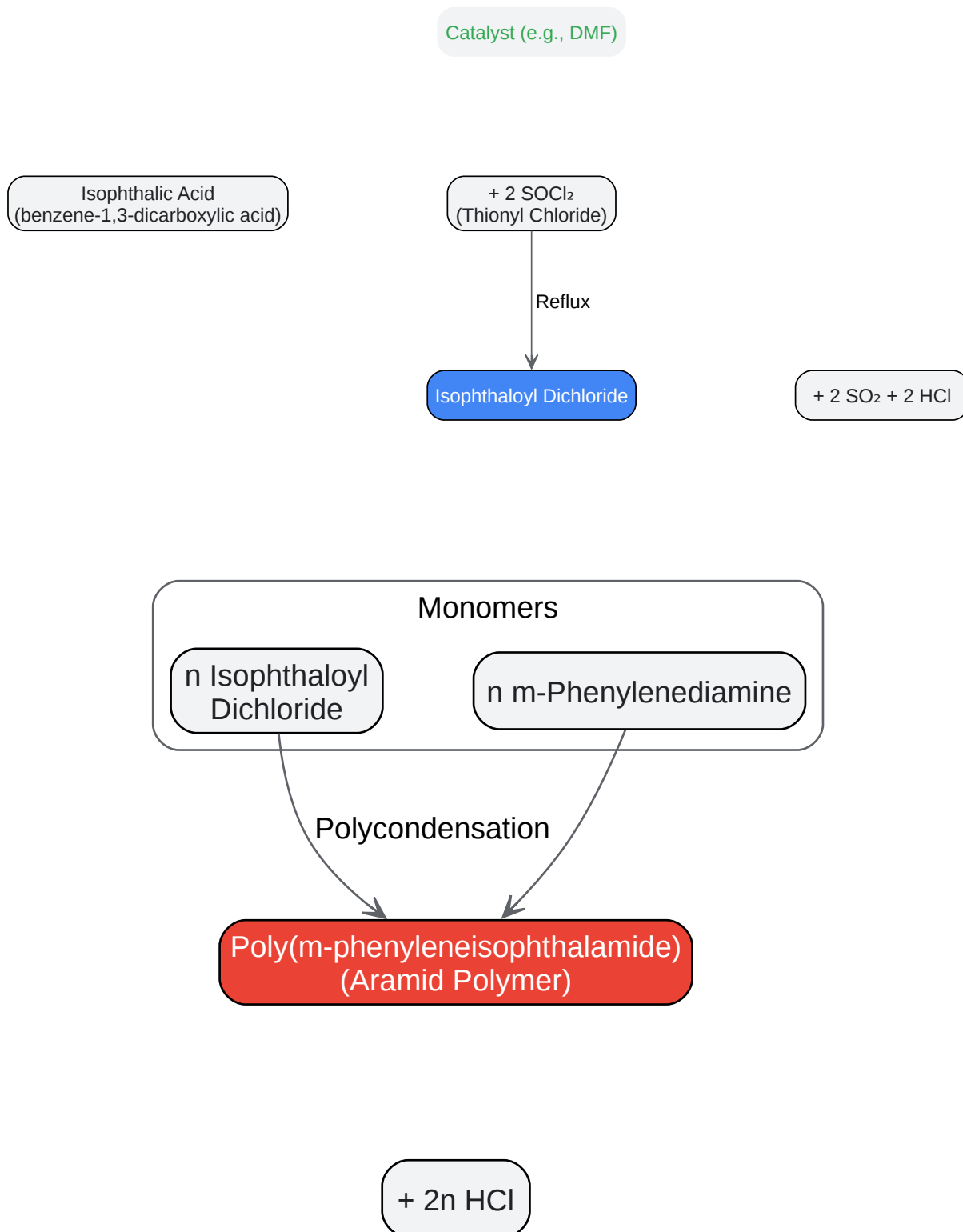
Spectroscopic analysis is crucial for the identification and quality control of **isophthaloyl dichloride**. Key spectral data are compiled below.

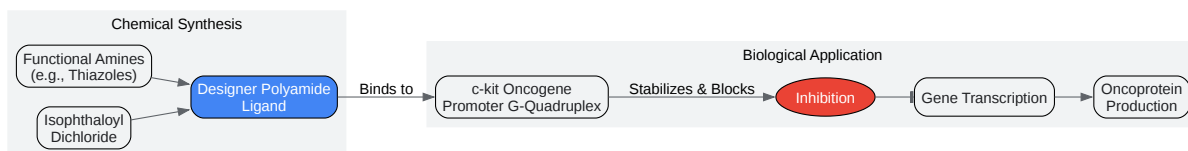
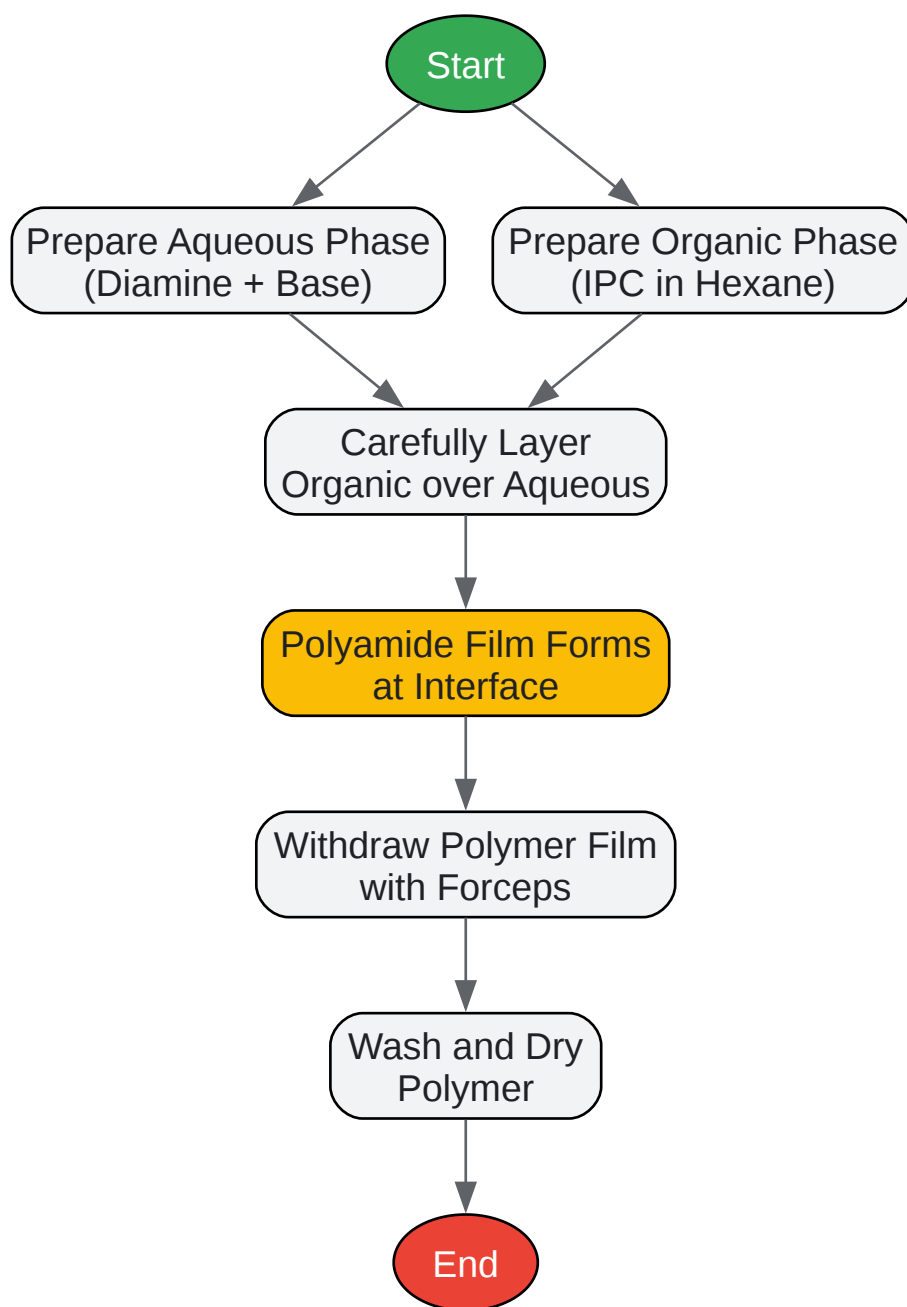
Technique	Key Signals / Information
Infrared (IR) Spectroscopy	IR: 13750 (Sadtler Research Laboratories Prism Collection)[5]
¹ H NMR Spectroscopy	Spectra available in databases (e.g., SpectraBase).[5] Aromatic protons are expected in the δ 7.5-8.5 ppm range.
¹³ C NMR Spectroscopy	Spectra available in databases.[5] Carbonyl carbons (C=O) are expected around δ 165-170 ppm. Aromatic carbons appear in the δ 125-135 ppm region.
Mass Spectrometry (GC-MS)	Molecular Ion (M ⁺) peak expected at $m/z \approx 202$, with characteristic isotopic pattern for two chlorine atoms (M+2, M+4).[5]

Synthesis and Key Reactions

Synthesis of Isophthaloyl Dichloride

The most common industrial and laboratory synthesis of **isophthaloyl dichloride** involves the chlorination of isophthalic acid.[5] Thionyl chloride (SOCl₂) is a frequently used chlorinating agent, often in the presence of a catalytic amount of an N,N-dimethylamide like DMF.[3][5] Phosgene is also used as a chlorinating agent in some processes.[14] The reaction proceeds by converting the carboxylic acid groups into highly reactive acyl chloride groups.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. Isophthaloyl chloride | C₈H₄Cl₂O₂ | CID 7451 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Preparation method of high-purity isophthaloyl dichloride - Eureka | Patsnap [eureka.patsnap.com]
- 4. Interfacial polymerization of aromatic polyamide reverse osmosis membranes - American Chemical Society [acs.digitellinc.com]
- 5. CN104387263A - Synthesis process of isophthaloyl dichloride - Google Patents [patents.google.com]
- 6. US4165337A - Process for producing phthaloyl dichlorides of high purity - Google Patents [patents.google.com]
- 7. Design, synthesis, and biological evaluation of thiazole/thiadiazole carboxamide scaffold-based derivatives as potential c-Met kinase inhibitors for cancer treatment - PMC [pmc.ncbi.nlm.nih.gov]
- 8. digitalcommons.njit.edu [digitalcommons.njit.edu]
- 9. researchgate.net [researchgate.net]
- 10. Kevlar®, Nomex®, and VAR Modification by Small Organic Molecules Anchoring: Transfusing Antibacterial Properties and Improving Water Repellency - PMC [pmc.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- 12. mdpi.com [mdpi.com]
- 13. researchgate.net [researchgate.net]
- 14. CN104744232A - Method for preparing isophthaloyl dichloride - Google Patents [patents.google.com]

- To cite this document: BenchChem. [An In-depth Technical Guide to Isophthaloyl Dichloride (CAS 99-63-8)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1221377#isophthaloyl-dichloride-cas-number-99-63-8]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com